

Application Notes & Protocols for the Quantification of Isoprophenamine (Clorprenaline)

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Compound of Interest

Compound Name: Clorprenaline Hydrochloride

Cat. No.: B1197578

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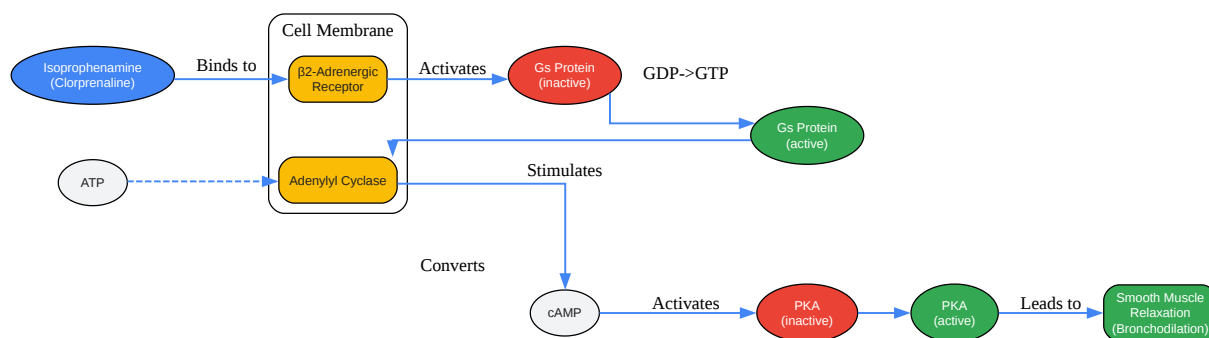
Introduction

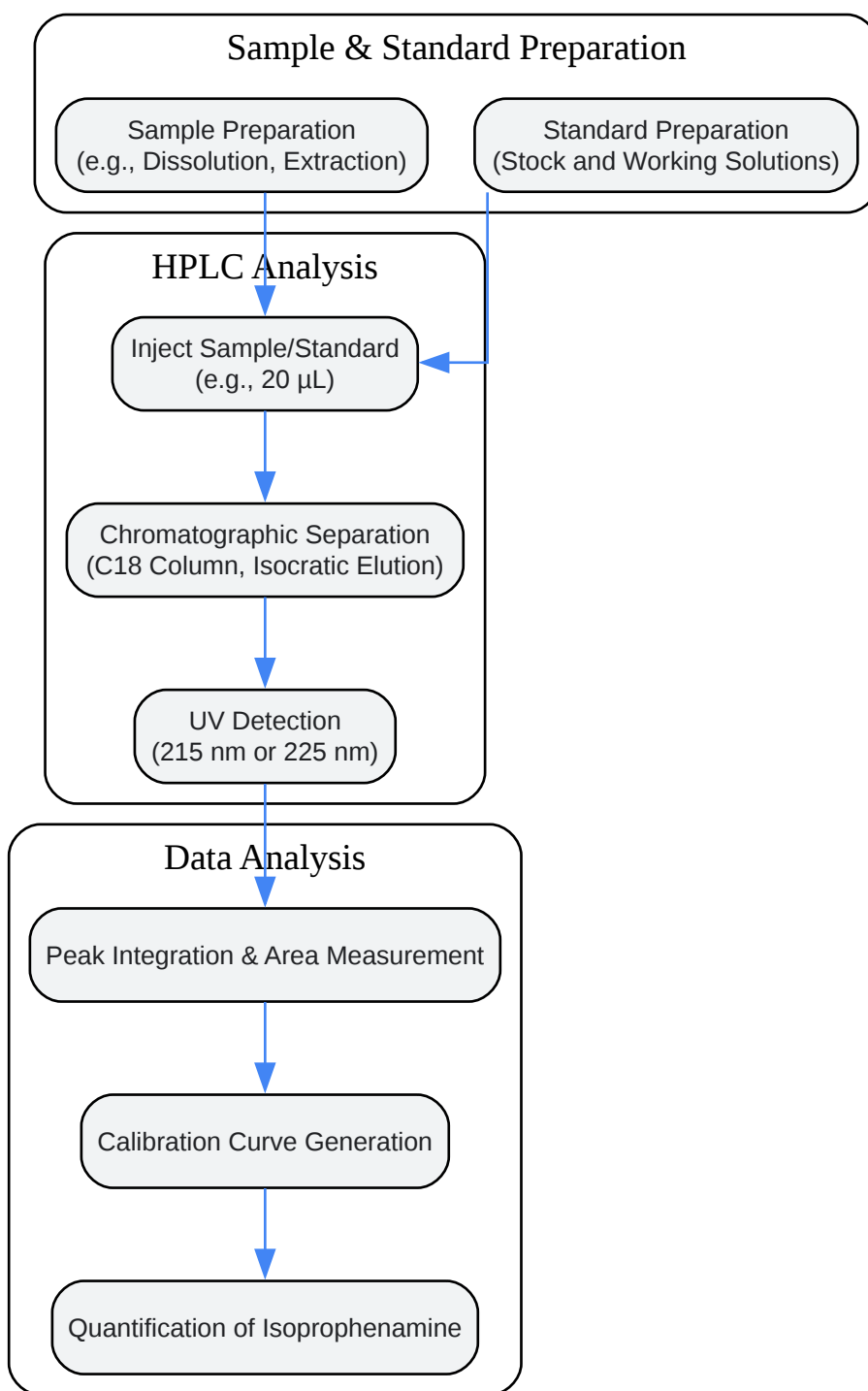
Isoprophenamine, also known as Clorprenaline, is a β 2-adrenergic receptor agonist with bronchodilator properties, making it a compound of interest in pharmaceutical research and development for respiratory conditions.[1][2][3][4] Accurate and robust analytical methods are essential for the quantification of Isoprophenamine in bulk drug substances, pharmaceutical formulations, and biological matrices to ensure quality, safety, and efficacy. These application notes provide detailed protocols for the quantification of Isoprophenamine using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Visible Spectrophotometry.

Mechanism of Action

Isoprophenamine functions as a selective agonist for β 2-adrenergic receptors, which are predominantly located on the smooth muscle cells of the bronchi.[5] Binding of Isoprophenamine to these G protein-coupled receptors initiates a signaling cascade. This process involves the activation of a stimulatory G protein (Gs), which in turn activates the enzyme adenylyl cyclase.[5][6] Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP), a second messenger.[5][6] The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA).[5][6] PKA then phosphorylates various intracellular

proteins, resulting in a decrease in intracellular calcium levels and the relaxation of bronchial smooth muscle, leading to bronchodilation.[5]





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